

Commercial availability and suppliers of 1-Bromo-3,3-dimethyl-butan-2-ol

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Compound of Interest

Compound Name: 1-Bromo-3,3-dimethyl-butan-2-ol

Cat. No.: B3419476

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Technical Guide: 1-Bromo-3,3-dimethyl-butan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3,3-dimethyl-butan-2-ol**, a key building block in organic synthesis. This document outlines its commercial availability, physicochemical properties, a detailed experimental protocol for its synthesis, and its potential applications in drug development.

Commercial Availability and Suppliers

1-Bromo-3,3-dimethyl-butan-2-ol is available from a number of chemical suppliers. The typical purity offered is greater than 95%. Below is a summary of a known supplier and their product specifications.

Table 1: Commercial Supplier and Product Specifications for **1-Bromo-3,3-dimethyl-butan-2-ol**

Supplier	Product Number	CAS Number(s)	Molecular Formula	Molecular Weight (g/mol)	Purity
Molport	Molport-009-680-273	117658-14-7; 1438-13-7	C ₆ H ₁₃ BrO	181.07	>95% [1]

Physicochemical Properties

The key physicochemical properties of **1-Bromo-3,3-dimethyl-butan-2-ol** are summarized below. These values are primarily sourced from computational predictions and publicly available databases.

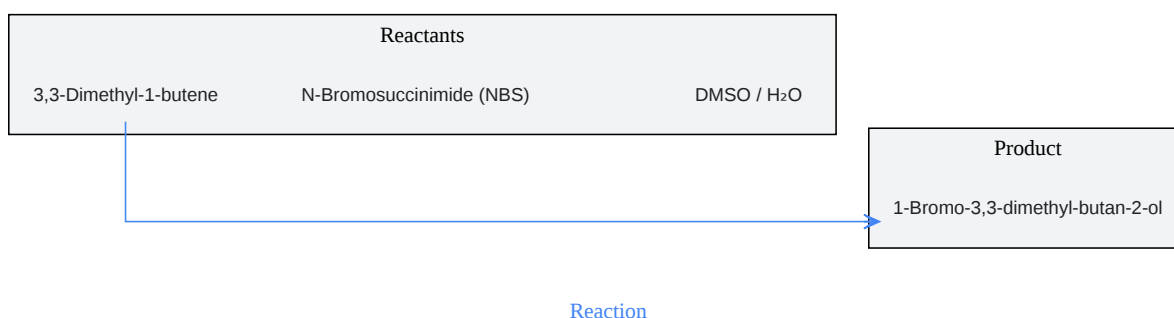
Table 2: Physicochemical Properties of **1-Bromo-3,3-dimethyl-butan-2-ol**

Property	Value	Source
IUPAC Name	1-bromo-3,3-dimethylbutan-2-ol	PubChem [2]
Molecular Formula	C ₆ H ₁₃ BrO	PubChem [2]
Molecular Weight	181.07 g/mol	PubChem [2]
Appearance	Predicted: Liquid	-
Boiling Point	192.4 °C at 760 mmHg (Predicted)	ChemSrc [3]
Density	1.306 g/cm ³ (Predicted)	ChemSrc [3]
Solubility	Soluble in organic solvents.	-
SMILES	<chem>CC(C)(C)C(O)CBr</chem>	Molport [1]
InChI	InChI=1S/C6H13BrO/c1-6(2,3)5(8)4-7/h5,8H,4H2,1-3H3	PubChem [2]

Synthesis of 1-Bromo-3,3-dimethyl-butan-2-ol

While a specific, detailed experimental protocol for the synthesis of **1-Bromo-3,3-dimethyl-butan-2-ol** is not readily available in the searched literature, a plausible and widely used method for the preparation of bromohydrins from alkenes is the reaction of the corresponding alkene with N-bromosuccinimide (NBS) in a mixture of dimethyl sulfoxide (DMSO) and water. The following is a detailed, generalized experimental protocol for the synthesis of **1-Bromo-3,3-dimethyl-butan-2-ol** from 3,3-dimethyl-1-butene based on this established methodology.

Reaction Scheme



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Caption: Synthetic route to **1-Bromo-3,3-dimethyl-butan-2-ol**.

Experimental Protocol

Materials:

- 3,3-Dimethyl-1-butene
- N-Bromosuccinimide (NBS)
- Dimethyl sulfoxide (DMSO)
- Deionized water

- Diethyl ether (or other suitable extraction solvent)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

Procedure:

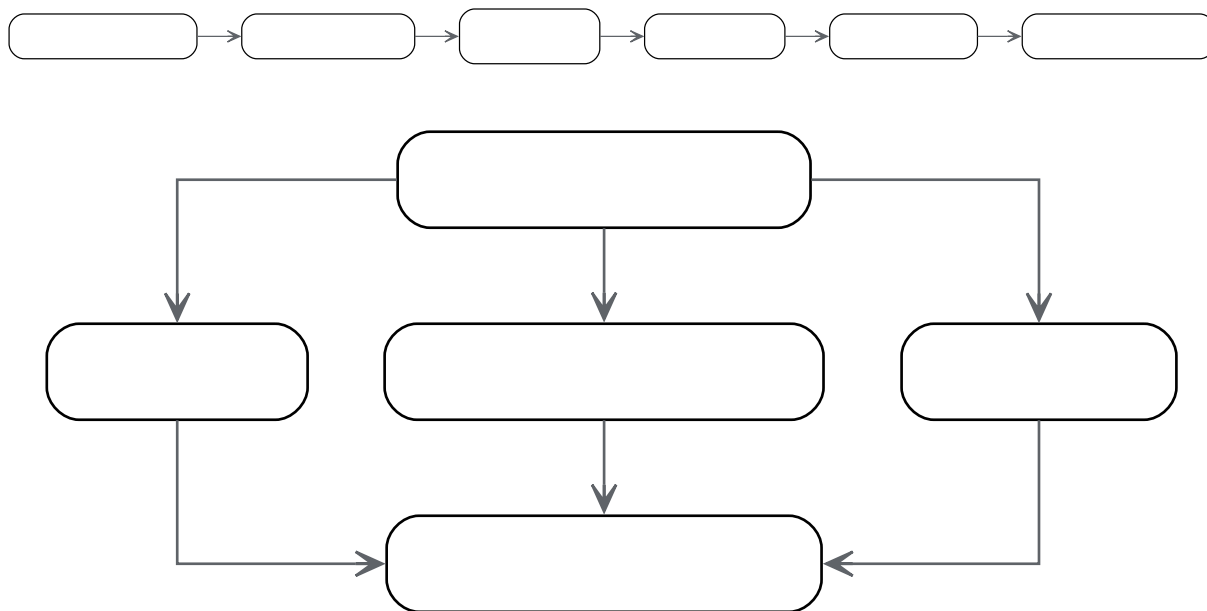
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3,3-dimethyl-1-butene (1.0 equivalent) in a mixture of DMSO and water (e.g., a 3:1 v/v ratio).
- **Cooling:** Cool the reaction mixture to 0 °C in an ice bath.
- **Addition of NBS:** Slowly add N-bromosuccinimide (1.1 equivalents) portion-wise to the stirred reaction mixture, maintaining the temperature at 0 °C. The addition of NBS should be controlled to prevent a rapid temperature increase.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at 0 °C for 1-2 hours, and then let it warm to room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- Quenching: Once the reaction is complete, pour the mixture into a separatory funnel containing deionized water.
- Extraction: Extract the aqueous mixture with diethyl ether (or another suitable organic solvent) three times.
- Washing: Combine the organic layers and wash sequentially with deionized water, saturated aqueous sodium bicarbonate solution, and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation under reduced pressure or by column chromatography on silica gel to yield pure **1-Bromo-3,3-dimethylbutan-2-ol**.

Note: This is a generalized protocol and may require optimization for specific laboratory conditions and scales.

Reaction Mechanism Workflow

The reaction proceeds via an electrophilic addition of bromine to the alkene, forming a cyclic bromonium ion intermediate. This is followed by a nucleophilic attack by water.



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References

- 1. 1-bromo-3,3-dimethylbutan-2-ol | 117658-14-7; 1438-13-7 | Buy Now [molport.com]
- 2. 1-Bromo-3,3-dimethyl-2-butanol | C₆H₁₃BrO | CID 9920537 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-BROMO-3,3-DIMETHYL-BUTAN-2-OL | CAS#:117658-14-7 | Chemsrce [chemsrc.com]
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